

structural analysis of 4-Acetoxy-N,N-dimethyltryptamine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Acetoxy-N,N-dimethyltryptamine

CAS No.: 92292-84-7

Cat. No.: B1258756

[Get Quote](#)

An In-Depth Technical Guide to the Structural Analysis of **4-Acetoxy-N,N-dimethyltryptamine** (Psilocetin)

Abstract

4-Acetoxy-N,N-dimethyltryptamine (4-AcO-DMT or Psilocetin) is a synthetic tryptamine and a structural analog of the psychedelic prodrug psilocybin.[1][2] As a prodrug itself, it is rapidly metabolized into psilocin, the pharmacologically active agent responsible for the psychoactive effects associated with "magic mushrooms".[2][3] This guide provides a comprehensive technical overview of the methodologies employed for the definitive structural analysis of 4-AcO-DMT. We delve into the foundational principles and practical applications of mass spectrometry, nuclear magnetic resonance spectroscopy, and X-ray crystallography, presenting these not merely as procedures but as logical steps in a validation framework. The causality behind experimental choices is explained to provide field-proven insights for researchers engaged in the characterization of novel psychoactive substances and the development of tryptamine-based therapeutics.

Introduction and Molecular Context

4-Acetoxy-N,N-dimethyltryptamine is a semi-synthetic tryptamine first described by Albert Hofmann in 1963.^[1] It is the O-acetylated ester of psilocin (4-HO-DMT) and the synthetic analog of psilocybin (4-PO-DMT), where the phosphate group is replaced by an acetate group.^{[1][4]} Its primary significance in the research community stems from its role as a more accessible and synthetically feasible alternative to psilocybin for studying the pharmacology of psilocin.^[1]

The core of its pharmacology lies in its function as a prodrug. In vivo, esterase enzymes rapidly cleave the acetate group, converting 4-AcO-DMT into the active metabolite, psilocin.^[1] In vitro studies using human plasma have shown this conversion to be remarkably efficient, with over 99.9% of the prodrug converted within five minutes.^[1] This metabolic pathway is central to its analytical characterization, as any biological investigation must account for both the parent compound and its primary metabolite.

This guide will systematically detail the analytical techniques required to confirm the identity, purity, and three-dimensional structure of 4-AcO-DMT.

Physicochemical Properties

A foundational step in any structural analysis is the characterization of the compound's basic physical and chemical properties. This data provides the initial parameters for sample handling, method development, and quality control.

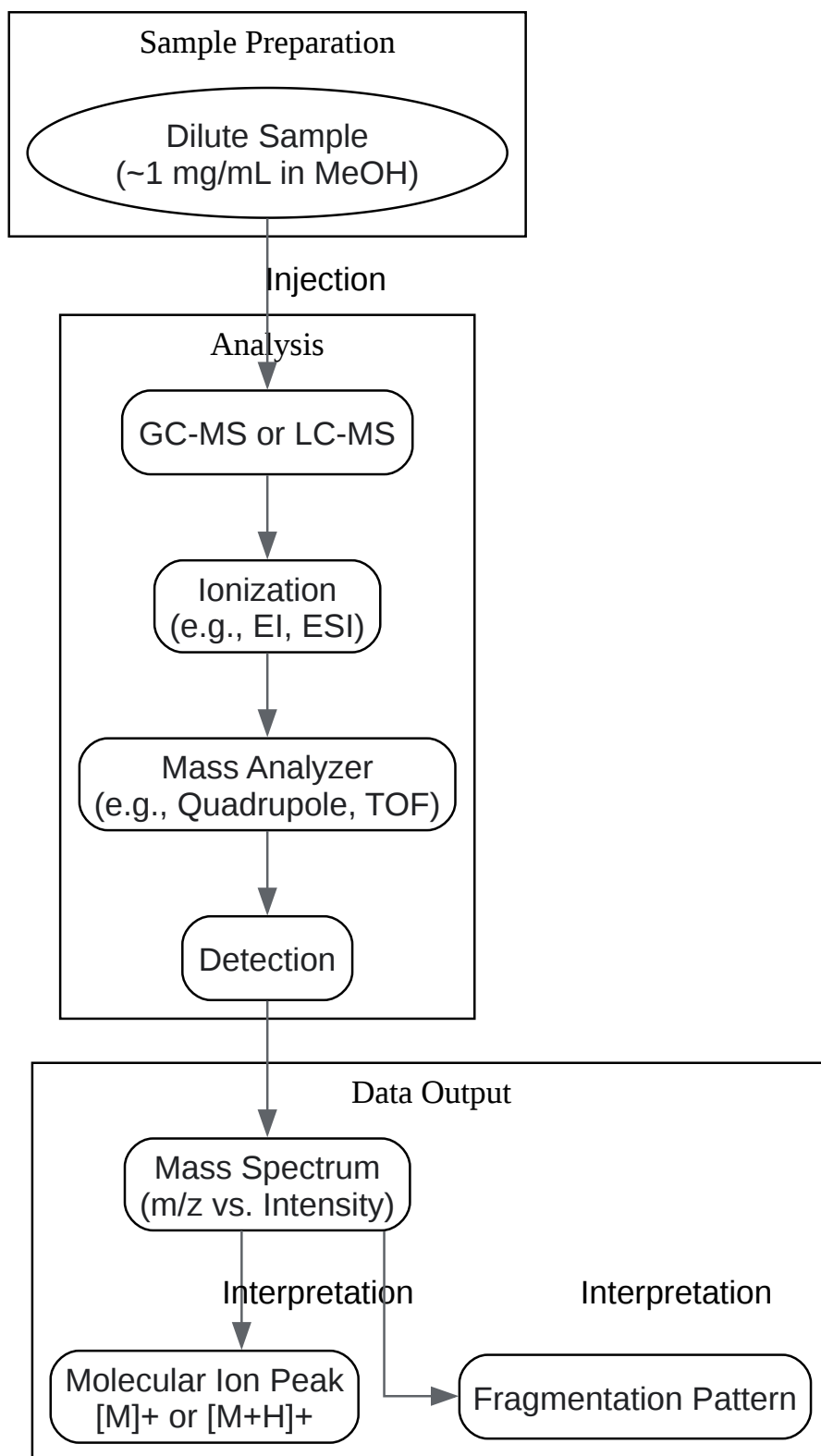
Property	Value	Source
Systematic Name	3-[2-(Dimethylamino)ethyl]-1H-indol-4-yl acetate	[5]
Common Names	O-Acetylpsilocin, Psilacetin, 4-Acetoxy-DMT	[1][5]
Chemical Formula	C ₁₄ H ₁₈ N ₂ O ₂	[1][5]
Molar Mass	246.31 g/mol	[1]
Melting Point	172 to 173 °C	[1]
Appearance	Off-white to brown powder; can degrade into a brown/black tar-like substance with time under unfavorable conditions.[1][6]	[1][6]
Common Salt Forms	Fumarate, Hydrochloride	[3][5]

Core Methodologies for Structural Elucidation

A multi-technique approach is essential for the unambiguous structural characterization of a molecule like 4-AcO-DMT. Each technique provides a unique piece of the structural puzzle, and together they form a self-validating analytical workflow.

Mass Spectrometry (MS): Unveiling Mass and Fragmentation

Expert Rationale: Mass spectrometry is the cornerstone of molecular identification. It provides two critical pieces of information: the precise molecular weight of the compound, which helps confirm its elemental composition, and a unique fragmentation pattern upon ionization, which acts as a "fingerprint" for the molecule's structure. For a molecule like 4-AcO-DMT, high-resolution MS (such as TOF-MS) is invaluable for differentiating it from other tryptamines with similar nominal masses.



[Click to download full resolution via product page](#)

Caption: General workflow for mass spectrometry analysis.

GC-MS is a robust technique for analyzing volatile and thermally stable compounds. 4-AcO-DMT can be analyzed via GC-MS, where it typically produces a characteristic fragmentation pattern under Electron Ionization (EI).

Experimental Protocol: GC-MS

- Sample Preparation: Prepare a solution of 4-AcO-DMT at approximately 1 mg/mL in methanol.[\[6\]](#)
- Injection: Inject 1 μ L into the GC system using a split or splitless method.[\[6\]](#)[\[7\]](#)
- Chromatographic Separation:
 - Column: Use a non-polar column, such as a DB-1 MS (or equivalent).[\[6\]](#)
 - Injector Temperature: Set to 280 °C.[\[6\]](#)
 - Oven Program: Start at 100 °C for 1 min, then ramp at 12 °C/min to 300 °C and hold for 9 min.[\[6\]](#)
- Mass Spectrometry Detection (EI):
 - Ion Source Temperature: 230 °C.[\[6\]](#)
 - Mass Scan Range: 34-550 amu.[\[6\]](#)

LC-QTOF-MS is superior for providing high-resolution mass data, enabling the calculation of an exact molecular formula. This is particularly useful for distinguishing between isomers or compounds with very similar masses.

Experimental Protocol: LC-QTOF-MS

- Sample Preparation: Prepare a dilute solution of the sample in a suitable solvent like methanol.
- Chromatographic Separation:

- Column: C18 reverse-phase column (e.g., Zorbax Eclipse XDB-C18, 50 x 4.6 mm, 1.8 μm).[\[5\]](#)
- Mobile Phase A: 0.1% formic acid and 1mM ammonium formate in water.[\[5\]](#)
- Mobile Phase B: 0.1% formic acid in methanol.[\[5\]](#)
- Gradient: A typical gradient would start at low %B, ramping up to a high %B to elute the compound.[\[5\]](#)
- Flow Rate: 1.0 mL/min.[\[5\]](#)
- Mass Spectrometry Detection (ESI+):
 - Ion Source: Electrospray Ionization (ESI) in positive mode.[\[5\]](#)
 - Scan Mode: Full scan from m/z 80 to 1000.[\[5\]](#)
 - Data Acquisition: Acquire high-resolution data to determine the exact mass of the protonated molecule $[\text{M}+\text{H}]^+$.[\[5\]](#)

The fragmentation of 4-AcO-DMT provides structural confirmation. The most prominent fragmentation involves the cleavage of the dimethylaminoethyl side chain.

Technique	Ion	m/z (Observed)	Description	Source
GC-MS (EI)	[M] ⁺	246.1357	Molecular Ion	[8]
GC-MS (EI)	58.0651	Base Peak, [CH ₂ =N(CH ₃) ₂] ⁺	[8]	
LC-MS (ESI+)	[M+H] ⁺	247.1450	Protonated Molecule	[8]
LC-MS/MS (CID)	202.0871	Loss of Acetyl Group ([M+H - C ₂ H ₄ O] ⁺)	[8]	
LC-MS/MS (CID)	160.0763	Indole ring fragment after side-chain loss	[8]	

Nuclear Magnetic Resonance (NMR) Spectroscopy: Defining Atomic Connectivity

Expert Rationale: While MS confirms the mass and formula, ¹H-NMR (Proton NMR) spectroscopy provides definitive proof of the molecule's atomic connectivity. It maps the chemical environment of every hydrogen atom, allowing for the reconstruction of the molecular skeleton. The chemical shift, integration (number of protons), and splitting pattern of each signal are unique to the structure, making NMR the gold standard for structural elucidation of novel compounds.

Caption: Structure of 4-AcO-DMT with key proton groups highlighted.

Experimental Protocol: ¹H-NMR

- Sample Preparation: Dissolve ~10 mg of the 4-AcO-DMT salt in a deuterated solvent, typically methanol-d₄ (CD₃OD).[6] Add a small amount of tetramethylsilane (TMS) as an internal reference standard (0 ppm).
- Instrument Setup:

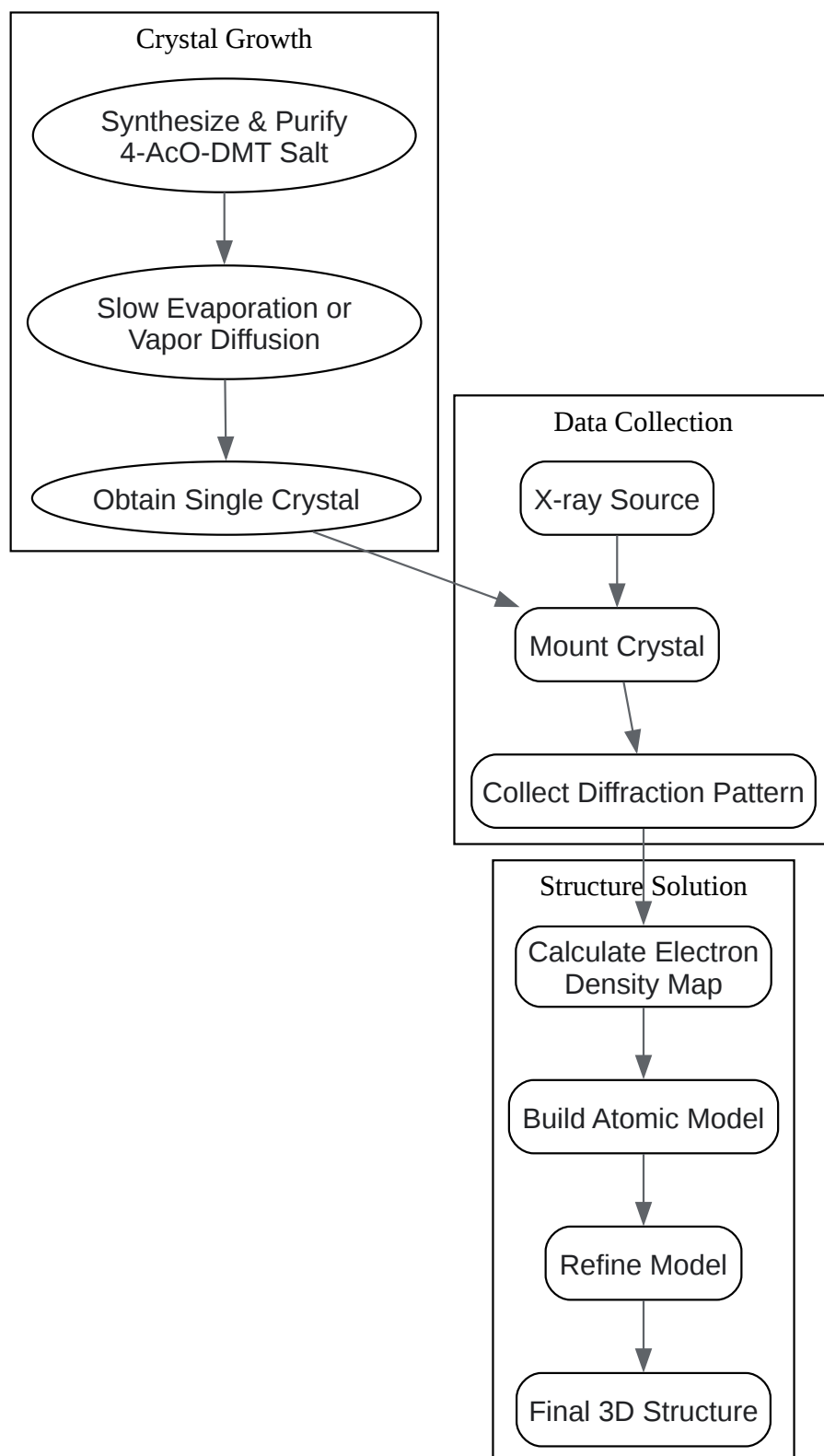
- Spectrometer: A 400 MHz (or higher) NMR spectrometer is recommended.[6]
- Pulse Angle: 90°.[6]
- Delay: Use a sufficient delay between pulses (e.g., 45 seconds) to ensure full relaxation for accurate integration.[6]
- Data Acquisition: Acquire at least 8 scans to improve the signal-to-noise ratio.[6]
- Data Processing: Process the resulting Free Induction Decay (FID) with Fourier transformation. Phase the spectrum and integrate the signals to determine the relative number of protons for each peak.

Expected ^1H -NMR Signals (in CD_3OD):

- ~2.3 ppm (s, 3H): A singlet corresponding to the three protons of the acetyl ($\text{CH}_3\text{-C=O}$) group.
- ~2.9 ppm (s, 6H): A singlet for the six equivalent protons of the two methyl groups on the nitrogen [$\text{-N(CH}_3)_2$].
- ~3.0-3.4 ppm (m, 4H): Two overlapping multiplets corresponding to the four protons of the ethyl side chain ($\text{-CH}_2\text{-CH}_2\text{-}$).
- ~6.8-7.3 ppm (m, 4H): A series of multiplets in the aromatic region corresponding to the protons on the indole ring system, plus the proton at the C2 position.
- ~10.0 ppm (br s, 1H): A broad singlet for the indole N-H proton (this can exchange with the deuterated solvent and may not always be visible or sharp).

X-ray Crystallography: The Three-Dimensional Blueprint

Expert Rationale: X-ray crystallography provides the most unambiguous structural information by mapping the precise three-dimensional coordinates of each atom in a crystalline solid. This technique is used to determine absolute stereochemistry, bond lengths, bond angles, and the conformation of the molecule in the solid state. To perform this analysis, a high-quality single crystal is required.



[Click to download full resolution via product page](#)

Caption: Conceptual workflow for X-ray crystallography.

Key Structural Findings from Crystallographic Studies: Analysis of the bis(4-acetoxy-N,N-dimethyltryptammonium) fumarate salt has revealed critical structural details.[\[9\]](#)[\[10\]](#)

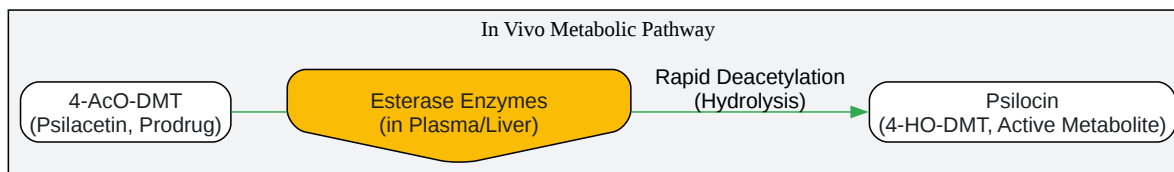
- The indole ring system is nearly planar.[\[9\]](#)[\[10\]](#)
- The acetate group at the 4-position is oriented almost perpendicularly to the plane of the indole ring, with an angle of approximately 100.85°. [\[10\]](#)
- In the crystal lattice, the structure is stabilized by N—H...O hydrogen bonds between the ammonium and indole protons of the 4-AcO-DMT cations and the oxygen atoms of the fumarate dianions.[\[9\]](#)[\[10\]](#)

Summary of Crystallographic Data (Fumarate Salt)

Parameter	Value	Source
Crystal System	Triclinic	[9]
Space Group	P-1	[9]
Key Feature	Asymmetric unit contains one protonated psilacetin cation and one half of a fumarate dianion.	[10]

Metabolic Pathway: The Prodrug Transformation

Expert Rationale: A complete structural understanding of 4-AcO-DMT in a biological context is incomplete without considering its primary metabolic fate. Its rapid and efficient conversion to psilocin is a defining characteristic. This is not a minor metabolic route; it is the primary mechanism of action. Therefore, any analytical method intended for pharmacokinetic or toxicological studies must be designed to detect and quantify both the parent compound and its active metabolite, psilocin. Failure to do so would lead to a gross misinterpretation of the compound's in vivo behavior and effects.



[Click to download full resolution via product page](#)

Caption: Metabolic conversion of 4-AcO-DMT to psilocin.

This transformation underscores the importance of method validation. An analytical workflow should demonstrate the stability of 4-AcO-DMT during sample preparation to prevent artefactual hydrolysis to psilocin before analysis, which could skew quantitative results.[9]

Conclusion

The structural analysis of **4-Acetoxy-N,N-dimethyltryptamine** is a multi-faceted process that relies on the synergistic application of orthogonal analytical techniques. Mass spectrometry provides foundational evidence of molecular weight and formula, NMR spectroscopy offers definitive confirmation of the atomic framework, and X-ray crystallography reveals the precise three-dimensional architecture. This comprehensive approach ensures a high degree of confidence in the compound's identity and purity. Furthermore, a thorough understanding of its metabolic conversion to psilocin is critical for any research that aims to correlate its administration with biological or pharmacological outcomes. The protocols and insights provided in this guide serve as a robust framework for professionals in drug development and forensic science.

References

- 4-AcO-DMT - Wikipedia. (n.d.). Retrieved January 25, 2026, from [[Link](#)]
- Chadeayne, A. R., et al. (2022). Synthesis, Structural Characterization, and Pharmacological Activity of Novel Quaternary Salts of 4-Substituted Tryptamines. ACS Omega. Retrieved January 25, 2026, from [[Link](#)]

- Ding, K. R., et al. (2021). [Identification of New Psychoactive Tryptamines 4-OH-MET and 4-AcO-DMT Using High Resolution Mass Spectrometry and Nuclear Magnetic Resonance Spectroscopy]. Fa Yi Xue Za Zhi. Retrieved January 25, 2026, from [\[Link\]](#)
- Analytical Report: **4-acetoxy-N,N-dimethyltryptamine**. (2016). Slovenian National Forensic Laboratory. Retrieved January 25, 2026, from [\[Link\]](#)
- 4-Acetoxy-MALT. (2019). The Center for Forensic Science Research & Education. Retrieved January 25, 2026, from [\[Link\]](#)
- Chadeayne, A. R., et al. (2019). Bis(4-acetoxy-N,N-dimethyltryptammonium) fumarate: a new crystalline form of psilacetin, an alternative to psilocybin as a psilocin prodrug. Acta Crystallographica Section E. Retrieved January 25, 2026, from [\[Link\]](#)
- Chadeayne, A. R., et al. (2019). Bis(4-acetoxy-N,N-dimethyltryptammonium) fumarate: a new crystalline form of psilacetin, an alternative to psilocybin as a psilocin prodrug. IUCr Journals. Retrieved January 25, 2026, from [\[Link\]](#)
- Understanding the Risks and Benefits of 4-AcO-DMT. (2025). Recovered.org. Retrieved January 25, 2026, from [\[Link\]](#)
- Grumann, C., et al. (2020). Tentative identification of in vitro metabolites of O-acetylpsilocin (psilacetin, 4-AcO-DMT) by UHPLC-Q-Orbitrap MS. PubMed. Retrieved January 25, 2026, from [\[Link\]](#)
- Psilocin - Wikipedia. (n.d.). Retrieved January 25, 2026, from [\[Link\]](#)
- Chadeayne, A. R., et al. (2022). Synthesis, Structural Characterization, and Pharmacological Activity of Novel Quaternary Salts of 4-Substituted Tryptamines. PubMed Central. Retrieved January 25, 2026, from [\[Link\]](#)
- **4-Acetoxy-N,N-dimethyltryptamine** Monograph. (2013). SWGDrug. Retrieved January 25, 2026, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 4-AcO-DMT - Wikipedia \[en.wikipedia.org\]](#)
- [2. recovered.org \[recovered.org\]](#)
- [3. caymanchem.com \[caymanchem.com\]](#)
- [4. Psilocin - Wikipedia \[en.wikipedia.org\]](#)
- [5. policija.si \[policija.si\]](#)
- [6. swgdrug.org \[swgdrug.org\]](#)
- [7. cfsre.org \[cfsre.org\]](#)
- [8. \[Identification of New Psychoactive Tryptamines 4-OH-MET and 4-AcO-DMT Using High Resolution Mass Spectrometry and Nuclear Magnetic Resonance Spectroscopy\] - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. journals.iucr.org \[journals.iucr.org\]](#)
- To cite this document: BenchChem. [structural analysis of 4-Acetoxy-N,N-dimethyltryptamine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1258756/docs#structural-analysis-of-4-acetoxy-n-n-dimethyltryptamine\]](https://www.benchchem.com/product/b1258756/docs#structural-analysis-of-4-acetoxy-n-n-dimethyltryptamine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)